

# An In-depth Technical Guide to 3',5'-Dimethoxybiphenyl-3-ol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3',5'-Dimethoxybiphenyl-3-ol

Cat. No.: B3290886

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the chemical structure, properties, and potential synthesis of **3',5'-Dimethoxybiphenyl-3-ol**. While specific experimental data for this compound is limited in publicly accessible literature, this document compiles available information and outlines established methodologies for the synthesis and characterization of structurally related biphenyl derivatives. This guide is intended to serve as a foundational resource for researchers and professionals engaged in the fields of medicinal chemistry, organic synthesis, and drug discovery.

## Chemical Structure and Nomenclature


IUPAC Name: 3',5'-Dimethoxy-[1,1'-biphenyl]-3-ol

CAS Number: 868666-20-0

Chemical Formula: C<sub>14</sub>H<sub>14</sub>O<sub>3</sub>

Molecular Weight: 230.26 g/mol

Structure:

 Chemical structure of 3',5'-Dimethoxybiphenyl-3-ol

(Note: An image of the chemical structure would be placed here.)

The structure consists of a biphenyl backbone. One phenyl ring is substituted with a hydroxyl group at the 3-position. The second phenyl ring is substituted with two methoxy groups at the 3' and 5' positions.

## Physicochemical Properties

Quantitative experimental data for **3',5'-Dimethoxybiphenyl-3-ol** is not readily available in the surveyed literature. The following table summarizes predicted physicochemical properties.

Property	Predicted Value	Source
Boiling Point	$395.0 \pm 32.0$ °C	[1]
Density	$1.144 \pm 0.06$ g/cm <sup>3</sup>	[1]
pKa	$9.55 \pm 0.10$	[1]

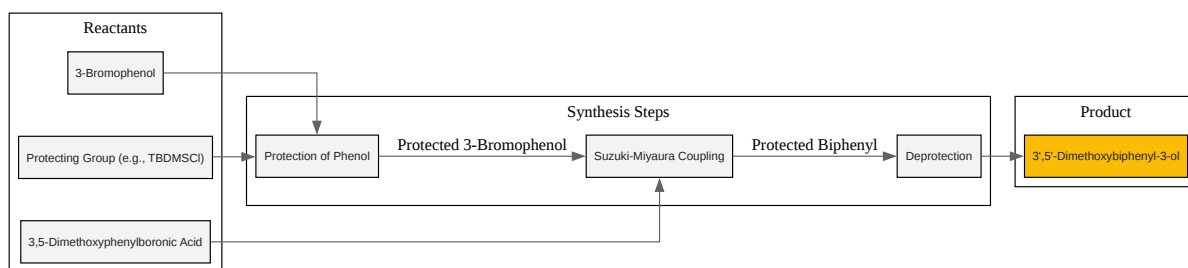
## Synthesis Protocols

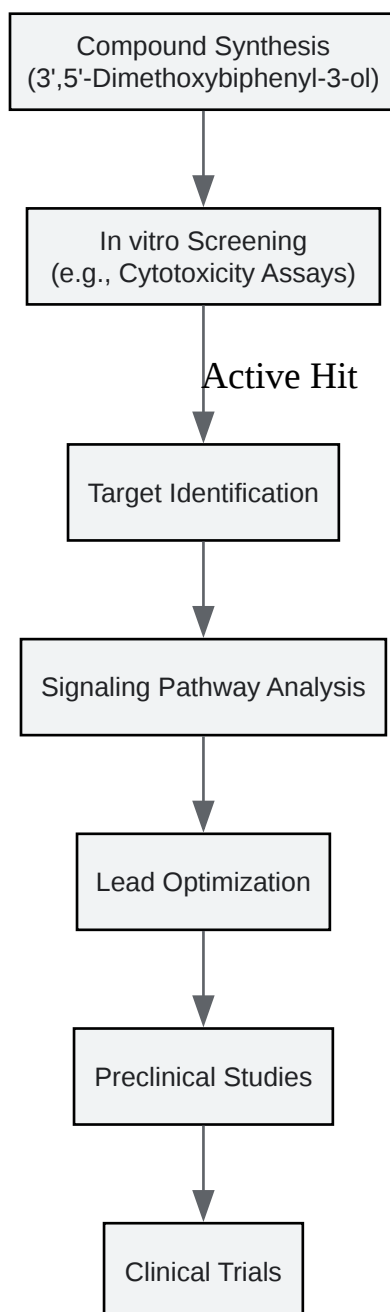
A specific experimental protocol for the synthesis of **3',5'-Dimethoxybiphenyl-3-ol** has not been detailed in the available literature. However, the Suzuki-Miyaura cross-coupling reaction is a widely employed and versatile method for the synthesis of unsymmetrical biphenyls and represents a highly probable synthetic route.

## Proposed Synthetic Pathway: Suzuki-Miyaura Coupling

The synthesis of **3',5'-Dimethoxybiphenyl-3-ol** can be envisioned through the palladium-catalyzed cross-coupling of a protected 3-bromophenol with 3,5-dimethoxyphenylboronic acid.

Workflow Diagram:





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 3',5'-Dimethoxybiphenyl-3-ol CAS#: 868666-20-0 [m.chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3',5'-Dimethoxybiphenyl-3-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3290886#3-5-dimethoxybiphenyl-3-ol-structure-and-iupac-name]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)